

Metabolic Pathway and Bio-Disposition of trans-4-Hydroxycyclohexanecarboxylate in Mammals

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Compound of Interest

Compound Name: *trans-4-Hydroxycyclohexanecarboxylate*
Cat. No.: *B1258111*

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Executive Summary

trans-4-Hydroxycyclohexanecarboxylate (t-4-HCCA) is a distinct alicyclic organic acid found in mammalian urine. Unlike endogenous metabolites generated by central carbon metabolism, t-4-HCCA is primarily a product of the host-microbiome cometabolism. It originates from the bacterial transformation of dietary cyclic polyols (e.g., quinic acid, chlorogenic acid) or the Phase I oxidation of xenobiotic cyclohexanes.

In mammals, the compound represents a metabolic "fork in the road": it either undergoes bacterial aromatization to form benzoate derivatives (leading to hippurate) or is absorbed by the host and excreted as a Phase II conjugate. This guide delineates the molecular mechanisms, enzymology, and analytical protocols required to study this pathway.

Physicochemical Profile

Understanding the substrate's physical nature is critical for experimental design (e.g., solvent selection for in vitro assays).

Property	Value / Description	Relevance to Metabolism
CAS Number	3685-26-5	Unique identifier for literature search.[1]
IUPAC Name	trans-4-hydroxycyclohexane-1-carboxylic acid	Stereochemistry (trans) dictates enzymatic fit.
Molecular Weight	144.17 g/mol	Low MW facilitates rapid renal clearance.
pKa (COOH)	~4.8	Ionized (anionic) at physiological pH (7.4).
Lipophilicity (LogP)	~0.68	Moderately polar; requires transporters for cell entry.
Solubility	Water, DMSO, Methanol	High aqueous solubility aids urinary excretion.

The Metabolic Pathway: A Gut-Liver Axis

The metabolism of t-4-HCCA is not a single linear event but a cyclic interplay between the gut microbiota and hepatic enzymes.

Phase 0: Dietary Precursors & Bacterial Genesis

The primary source of t-4-HCCA in mammals is the anaerobic fermentation of dietary Quinic Acid (1L-1,3,4,5-tetrahydroxycyclohexanecarboxylic acid), abundant in coffee, fruits (plums, prunes), and vegetables.

- Dehydroxylation (Gut Bacteria): Anaerobic bacteria (e.g., Lactobacillus, Bifidobacterium) cleave the hydroxyl groups of quinic acid.
- Formation of t-4-HCCA: Through sequential dehydration and reduction, t-4-HCCA is formed as a stable intermediate.
- Divergence:

- Path A (Aromatization): Specialized bacteria (Syntrophus, Corynebacterium) convert t-4-HCCA to 4-oxocyclohexanecarboxylate, then to p-hydroxybenzoate.
- Path B (Absorption): If bacterial transformation is incomplete, t-4-HCCA accumulates, is absorbed via the colonic epithelium into the portal vein, and enters the mammalian liver.

Phase I & II: Mammalian Hepatic Handling

Once in the liver, t-4-HCCA is treated as a xenobiotic acid. Mammalian mitochondria generally lack the capacity to aromatize cyclohexane rings efficiently (unlike bacteria). Therefore, the host relies on conjugation to facilitate excretion.

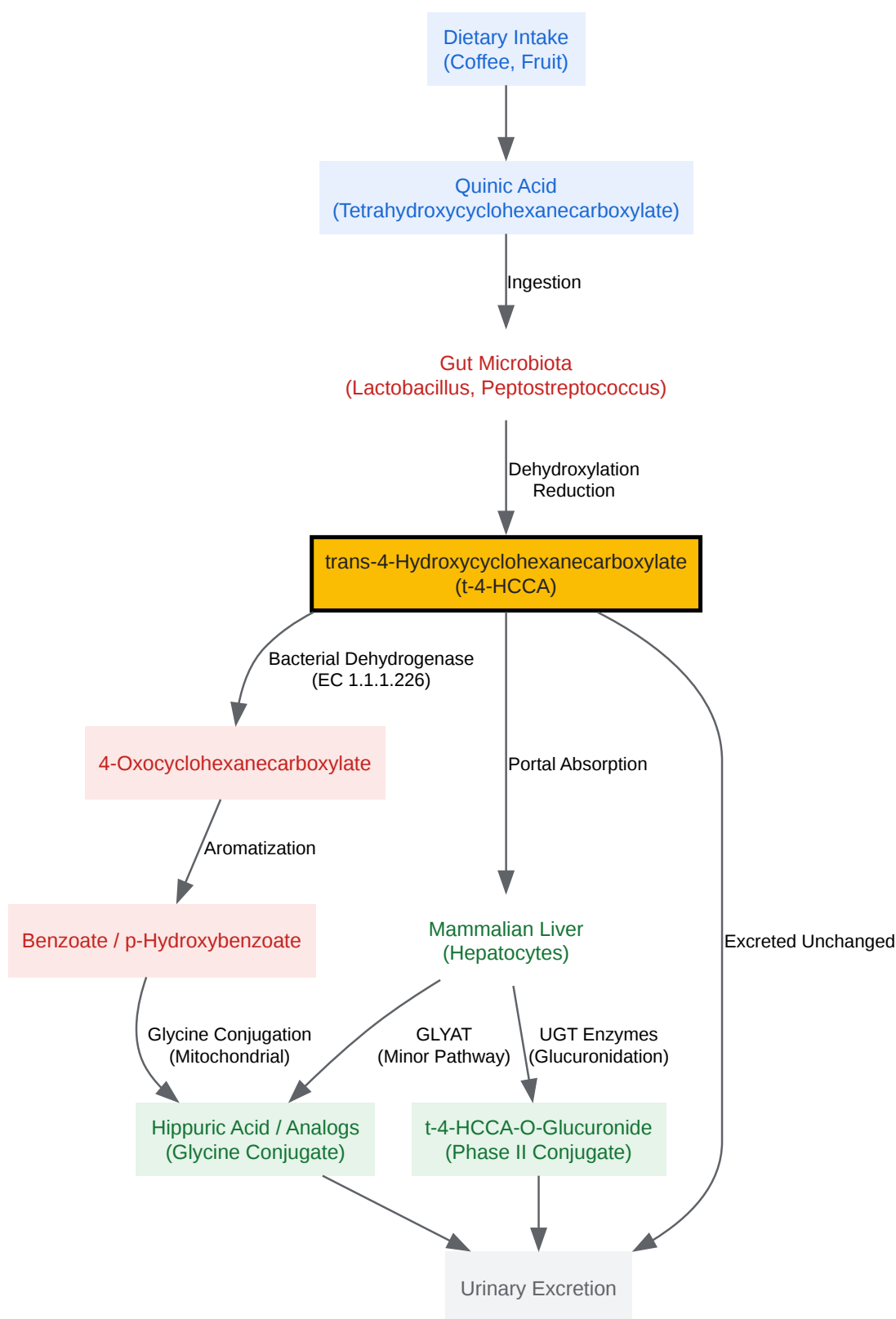
- Glucuronidation (Major): The hydroxyl group at C4 is a target for UDP-glucuronosyltransferases (UGTs).
- Glycine Conjugation (Minor/Variable): The carboxylic acid moiety can be activated by acyl-CoA synthetases and conjugated with glycine by Glycine N-acyltransferase (GLYAT), forming a "hexahydrohippuric acid" analog, though this is sterically less favorable than benzoate conjugation.

Phase III: Excretion

The polar conjugates (or the free acid) are excreted via the kidneys. t-4-HCCA is a known urinary marker for dietary intake of phenolic acids and gut microbiome diversity.

Pathway Visualization

The following diagram illustrates the dual fate of the compound: bacterial aromatization versus mammalian conjugation.



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Caption: The metabolic bifurcation of t-4-HCCA. The compound originates in the gut and is either aromatized by bacteria or absorbed and conjugated by the host.

Detailed Enzymology

Bacterial Enzyme: trans-4-

Hydroxycyclohexanecarboxylate Dehydrogenase

This is the rate-limiting enzyme for the aromatization pathway in bacteria. It is highly specific for the trans isomer.

- EC Number: 1.1.1.226[2]
- Reaction: **trans-4-hydroxycyclohexanecarboxylate** + NAD⁺ $\rightleftharpoons$ 4-oxocyclohexanecarboxylate + NADH + H⁺[2]
- Significance: If this enzyme is absent or inhibited in the gut microbiome, t-4-HCCA accumulates and is excreted in urine rather than being converted to hippurate.

Mammalian Enzymes: Phase II Conjugation

- UGTs (UDP-Glucuronosyltransferases): Likely UGT1A or UGT2B isoforms. They catalyze the transfer of glucuronic acid to the C4-hydroxyl group.
- GLYAT (Glycine N-Acyltransferase): Located in the mitochondrial matrix. While its primary substrate is benzoyl-CoA, it retains partial activity toward alicyclic-CoAs, potentially forming 4-hydroxycyclohexyl-carbonylglycine.

Experimental Protocols

To validate this pathway in a drug development or metabolomics context, the following workflows are recommended.

Protocol A: In Vitro Metabolic Stability (Hepatocytes)

Objective: Determine if the mammalian liver metabolizes t-4-HCCA or if it is metabolically inert (excreted unchanged).

- Preparation: Thaw cryopreserved human/rat hepatocytes. Resuspend in Krebs-Henseleit buffer to 1×10^6 cells/mL.
- Dosing: Add t-4-HCCA (dissolved in DMSO, final concentration 10 μ M). Final DMSO < 0.1%.
- Incubation: Incubate at 37°C with 5% CO₂.
- Sampling: Take aliquots at 0, 30, 60, 120, and 240 minutes.
- Quenching: Add 3 volumes of ice-cold Acetonitrile (containing internal standard, e.g., d5-Benzoic acid). Centrifuge at 4000g for 10 min.
- Analysis: Analyze supernatant via LC-MS/MS.
 - Expected Result: If Phase II occurs, parent depletion will correlate with the appearance of a metabolite with $m/z = [\text{Parent} + 176]$ (Glucuronide).

Protocol B: Anaerobic Fecal Incubation (Gut Origin Verification)

Objective: Confirm the conversion of Quinic Acid to t-4-HCCA by gut flora.

- Medium: Reduced Brain Heart Infusion (BHI) broth (pre-reduced in anaerobic chamber).
- Inoculum: Fresh fecal slurry (10% w/v) from specific pathogen-free (SPF) rats or human donors.
- Substrate: Add Quinic Acid (1 mM).
- Timecourse: Incubate anaerobically at 37°C for 24–48 hours.
- Extraction: Acidify aliquots with HCl to pH 2.0, extract with Ethyl Acetate. Dry and derivatize (TMS) for GC-MS or analyze directly by LC-MS.
- Detection: Monitor disappearance of Quinic Acid and appearance of t-4-HCCA (m/z 143 in negative mode).

Analytical Methodology (LC-MS/MS)

For quantification in biological matrices (Urine/Plasma), use the following parameters.

Parameter	Setting
Ionization Mode	ESI Negative (Carboxylic acid is easily deprotonated)
MRM Transition	143.1 → 99.1 (Loss of CO ₂); 143.1 → 81.1 (Loss of H ₂ O + CO ₂)
Column	C18 Reverse Phase (e.g., Waters HSS T3) for retention of polar acids.
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B hold 1 min, ramp to 90% B over 5 min.

References

- Brewster, D., et al. (1989). "The metabolic fate of cyclohexanecarboxylic acid in the rat." *Xenobiotica*. [Link](#)
- Obata, H., et al. (1990). "Purification and properties of **trans-4-hydroxycyclohexanecarboxylate** dehydrogenase from *Corynebacterium cyclohexanicum*." *Journal of Fermentation and Bioengineering*. [Link](#)
- Clifford, M. N., et al. (2017).^[3] "Chlorogenic acids and the acyl-quinic acids: discovery, biosynthesis, bioavailability and bioactivity."^[3] *Natural Product Reports*. [Link](#)
- Gonthier, M. P., et al. (2003). "Microbial aromatic acid metabolites formed in the gut account for a major fraction of the polyphenols excreted in urine of rats fed hydroxycinnamic acids." *Journal of Nutrition*. [Link](#)
- Phytochemicals & Metabolism Database. "Pathway: Quinic acid degradation." KEGG Pathway Database. [Link](#)

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Sources

- 1. THE METABOLISM OF METHYLCYCLOHEXANE - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. enzyme-database.org [enzyme-database.org]
- 3. Chlorogenic acids and the acyl-quinic acids: discovery, biosynthesis, bioavailability and bioactivity - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
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